Application Notes and Protocols for Staining Polymer Films with Solvent Red 195

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Compound of Interest

Compound Name:	*Solvent red 195*
CAS No.:	*72968-71-9*
Cat. No.:	*B1595644*

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These application notes provide a comprehensive protocol for staining polymer films with **Solvent Red 195**, a deep red, transparent, oil-soluble dye. This protocol is designed for surface staining applications where the visualization of polymer morphology or the marking of specific polymer components is required.

Introduction

Solvent Red 195, also known as Transparent Red BBR, is a sulphonazo series dye characterized by its high heat resistance, good light fastness, and strong coloring power.[1] It is widely used in the bulk coloring of various plastics, including polystyrene (PS), polycarbonate (PC), and polyethylene terephthalate (PET).[2][3][4] While primarily used as a colorant incorporated during the manufacturing process, its solubility in organic solvents allows for its use as a surface stain for polymer films in research and development settings. This protocol outlines a general procedure for the preparation of a **Solvent Red 195** staining solution and the subsequent staining of polymer films.

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Physicochemical Properties of **Solvent Red 195**

A summary of the key quantitative data for **Solvent Red 195** is presented in the table below. This information is crucial for selecting appropriate solvents and determining processing parameters.

Property	Value	Source(s)
Physical Appearance	Deep red transparent powder	[5]
Molecular Formula	$C_{22}H_{12}N_2O$	[5]
Molecular Weight	320.34 g/mol	[5]
Melting Point	216 °C	[2][3][5]
Heat Resistance in PS	Up to 300 °C	[1][2][3][5]
Light Fastness (in PS)	Grade 7-8 (on a scale of 1-8, where 8 is superior)	[1][2][5]
Solubility at 20°C		
in Dichloromethane	37.1 g/L	[2][5][6][7]
in Methylbenzene	2.7 g/L	[2][5][6][7]
in Acetone	1.4 g/L	[2][5][6][7]
in Butyl Acetate	1.3 g/L	[2][5][6][7]
in Ethyl Alcohol	0.6 - 0.8 g/L	[5][6][7]

Experimental Protocol: Surface Staining of Polymer Films

This protocol is a general guideline and may require optimization based on the specific type of polymer film, its thickness, and the desired staining intensity.

Materials:

- **Solvent Red 195** dye powder

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- Polymer film of interest (e.g., PS, PC, PET)
- Dichloromethane (or another suitable solvent in which the polymer is sparingly soluble or insoluble but the dye is highly soluble)
- Isopropanol (for rinsing)
- Glass beakers or petri dishes
- Magnetic stirrer and stir bar (optional)
- Forceps
- Fume hood
- Personal protective equipment (gloves, safety glasses, lab coat)

Procedure:

- Preparation of Staining Solution:
  - In a fume hood, prepare a 0.1% (w/v) stock solution of **Solvent Red 195** in dichloromethane. For example, dissolve 100 mg of **Solvent Red 195** powder in 100 mL of dichloromethane.
  - Use a magnetic stirrer for approximately 10-15 minutes to ensure the dye is fully dissolved. The solution should be a clear, deep red.
  - Note: The concentration can be adjusted depending on the desired staining intensity. A range of 0.05% to 0.5% is recommended for initial optimization.
- Polymer Film Preparation:
  - Cut the polymer film into appropriate dimensions for your experiment.
  - Ensure the surface of the polymer film is clean and free of any contaminants by gently wiping with isopropanol and allowing it to air dry completely.

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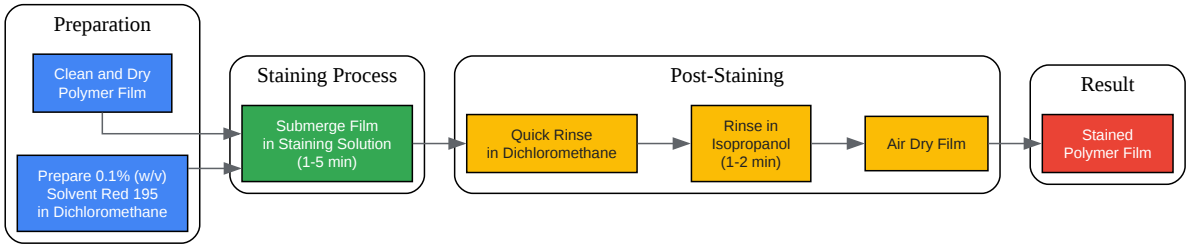
- Staining Procedure:
  - Place the polymer film into a glass beaker or petri dish.
  - Pour the **Solvent Red 195** staining solution into the container, ensuring the film is fully submerged.
  - Incubate the film in the staining solution for 1-5 minutes at room temperature. The optimal staining time will vary depending on the polymer type and thickness.
  - Caution: Dichloromethane can cause some polymers to swell or dissolve. It is crucial to perform preliminary tests to determine the optimal staining time that does not compromise the integrity of the film.
- Rinsing and Drying:
  - Using forceps, carefully remove the polymer film from the staining solution.
  - Briefly dip the stained film into a beaker of fresh dichloromethane to remove excess surface dye.
  - Immediately transfer the film to a beaker of isopropanol for 1-2 minutes to rinse away any remaining non-absorbed dye and the primary solvent.
  - Remove the film from the isopropanol and allow it to air dry completely in the fume hood.

Experimental Workflow



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Caption: Workflow for surface staining of polymer films.

Safety Precautions

- Work in a well-ventilated fume hood, especially when handling dichloromethane, which is a volatile organic compound.
- Wear appropriate personal protective equipment, including chemical-resistant gloves, safety glasses, and a lab coat.
- Consult the Material Safety Data Sheet (MSDS) for **Solvent Red 195** and all solvents used in this protocol for detailed safety information.[8]

Disclaimer

The data and protocol provided are based on currently available knowledge and experience.[5] It is the responsibility of the user to test and validate this protocol for their specific application and materials. The accurate effects and optimal parameters should be determined through laboratory testing.[6]

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